

Quality Control Standards for 4-(Azetidin-3-ylmethoxy)-1H-pyrazole Reagents

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Compound of Interest

Compound Name: 4-(Azetidin-3-ylmethoxy)-1H-pyrazole

Cat. No.: B12069996

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Executive Summary & Reagent Profile[1][2][3][4]

4-(Azetidin-3-ylmethoxy)-1H-pyrazole is a high-value heterocyclic building block used extensively in Fragment-Based Drug Discovery (FBDD). It combines the metabolic stability of the pyrazole ring with the defined vector geometry and polar hydrophobicity of the azetidine core. This scaffold is frequently employed to modulate physicochemical properties (logD, solubility) in kinase inhibitors (e.g., JAK, BTK) and GPCR ligands.

However, the strain inherent in the four-membered azetidine ring (approx. 26 kcal/mol) makes this reagent susceptible to degradation if not manufactured and stored under strict quality control (QC) standards. This guide objectively compares the performance of different reagent forms (Salt vs. Free Base) and purity grades, providing experimental protocols to validate their integrity.

Core Chemical Attributes[5][6][7][8][9][10][11][12][13][14][15]

- **Chemical Structure:** An ether linkage connecting position 4 of a pyrazole to position 3 of an azetidine.
- **Critical Instability Factors:** Azetidine ring opening (nucleophilic attack), hygroscopicity (salt form dependent), and N-alkylation regioisomerism.

Comparative Analysis: Selecting the Right Reagent Form

In drug development, the "alternative" is often not a different compound, but a different salt form or purity grade. The choice significantly impacts shelf-life, solubility, and assay reproducibility.

Comparison 1: Salt Forms (The Stability Factor)

Feature	Form A: Hydrochloride (HCl) Salt	Form B: Trifluoroacetate (TFA) Salt	Form C: Free Base
Physical State	White Crystalline Solid	Off-white Solid / Gum	Viscous Oil / Low-melting Solid
Stability (25°C)	High (Shelf life >2 years)	Moderate (Hygroscopic)	Low (Prone to polymerization)
Hygroscopicity	Low to Moderate	High (Absorbs atmospheric water)	N/A (Often oily)
Biological Compatibility	Excellent (Standard pharma salt)	Risk: TFA can be cytotoxic in cell assays	Good, but dosing accuracy is poor
Recommendation	Preferred Standard	Acceptable for early screening	Avoid for storage/scale-up

Expert Insight:

- **Why HCl?** The protonation of the azetidine nitrogen (pKa ~11) by HCl stabilizes the strained ring against nucleophilic ring-opening. The HCl salt crystallizes well, expelling impurities

during isolation.

- The TFA Trap: Many commercial vendors supply the TFA salt because it is the direct eluent from Prep-HPLC purification. However, residual TFA can acidify DMSO stocks, leading to false positives in biochemical assays or degradation of sensitive co-reagents.

Comparison 2: Purity Grades (The Data Integrity Factor)

Grade	Purity Specification	Impurity Profile Risk	Application Scope
Industrial / Crude	> 90%	High: Contains N-Boc intermediates & ring-opened byproducts.	Early synthetic route scouting only.
Reagent Grade	> 95%	Moderate: May contain up to 2% regioisomers.	General SAR synthesis.
Pharma / GMP Grade	> 98%	Low: Controlled residual solvents & heavy metals.	Late-stage lead optimization & GLP tox studies.

Critical Quality Attributes (CQAs) & Impurity Profiling

To ensure the reagent does not compromise your synthesis, you must test for specific impurities that standard LC-MS might miss.

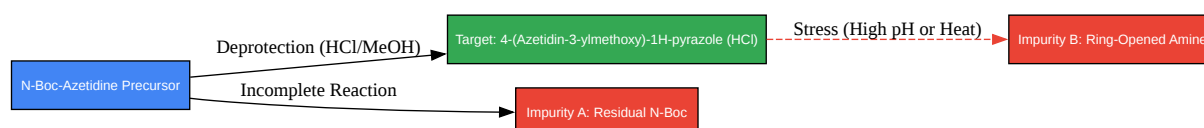
Key Impurities

- N-Boc Intermediate: Result of incomplete deprotection.
 - Impact: Caps reactivity; lowers yield in subsequent couplings.
- Ring-Opened Amines: Formed via acid-catalyzed hydrolysis or nucleophilic attack on the azetidine.
 - Impact: Irreversible byproduct formation.

- **Regioisomers (N-Alkylation):** If the pyrazole N is not protected during synthesis, alkylation can occur at N1 vs N2 (tautomeric ambiguity), though less relevant for this specific 4-substituted ether.

Visualization: Impurity Formation Pathways

The following diagram illustrates how improper handling or synthesis leads to critical impurities.



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Figure 1: Synthesis and degradation pathways leading to common impurities. The azetidine ring is the primary stability weak point.

Experimental Protocols for Quality Validation

These protocols are designed to be self-validating. If the system suitability test fails, do not proceed with the sample analysis.

Protocol A: High-Performance Liquid Chromatography (HPLC) Purity Assessment

Objective: Quantify purity and detect polar degradation products.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m, 4.6 x 150 mm).
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) (Essential for peak shape of basic amines).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient:

- 0-2 min: 5% B (Isocratic hold to elute salts/polar ring-opened species).
- 2-15 min: 5% -> 95% B.
- 15-20 min: 95% B.
- Detection: UV at 210 nm (amide/amine backbone) and 254 nm (pyrazole aromaticity).
- System Suitability:
 - Tailing Factor (T) must be < 1.5 for the main peak.
 - Resolution (Rs) > 2.0 between the main peak and the nearest impurity.

Protocol B: ¹H-NMR Identity & Stoichiometry Check

Objective: Confirm structure and calculate the exact salt stoichiometry (Free Base vs. HCl).

- Solvent: Dissolve 5-10 mg in DMSO-d₆ (avoid CDCl₃ as the HCl salt is often insoluble).
- Acquisition: Standard proton parameters (16 scans minimum).
- Diagnostic Peaks:
 - Pyrazole: Two singlets (or one singlet if symmetric) around 7.5 – 8.2 ppm.
 - Azetidine: Multiplets in the 3.8 – 4.5 ppm range.
 - Exchangeable Protons: Broad singlets >9.0 ppm indicate the NH of the pyrazole and the NH₂⁺ of the azetidine salt.
- Stoichiometry Calculation:
 - Integrate the Pyrazole CH peak (set to 2H or 1H).
 - Integrate the Azetidine CH protons.
 - Check for residual solvents (MeOH, Et₂O) which are common traps in salt formation.

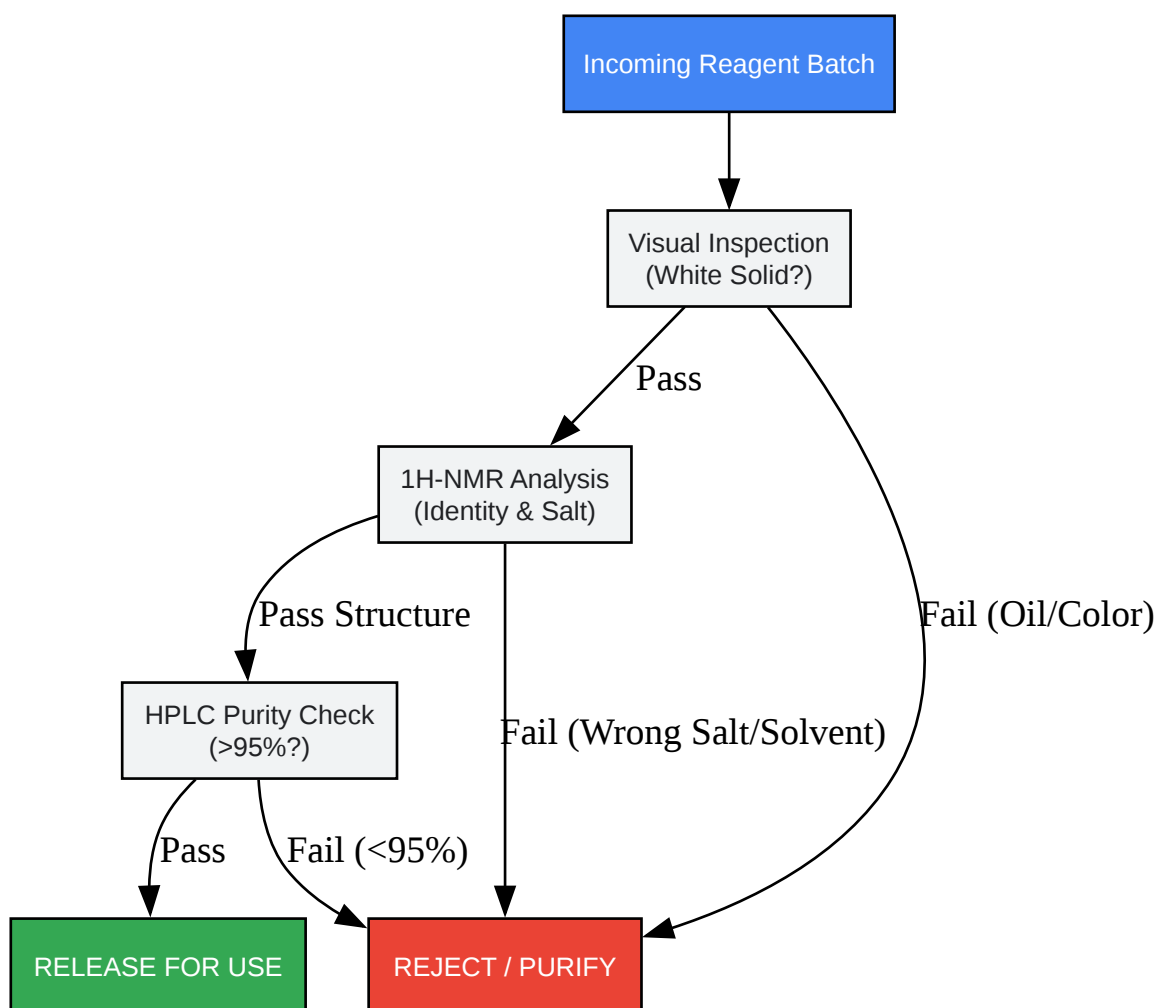
Protocol C: Stress Stability Test (Go/No-Go Decision)

Before using a new batch for a library synthesis:

- Dissolve 1 mg of reagent in 1 mL of 1:1 Water:MeCN.
- Heat at 60°C for 4 hours.
- Inject on HPLC.
- Pass Criteria: < 2% degradation. If degradation > 5%, the batch contains trace transition metals or is the unstable free base form.

QC Decision Workflow

Use this logic flow to accept or reject incoming reagent batches.



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Figure 2: Quality Control Decision Tree for incoming azetidine-pyrazole reagents.

References

- Azetidine Stability & Synthesis
 - Title: "Intramolecular Ring-Opening Decomposition of Aryl Azetidines"
 - Source:ACS Medicinal Chemistry Letters (2021)
 - URL:[[Link](#)]
 - Context: Details the pKa-dependent stability of azetidines and ring-opening mechanisms.
- Pyrazole Reagent Chemistry
 - Title: "Pyrazole: an emerging privileged scaffold in drug discovery"
 - Source:Future Medicinal Chemistry (2023)
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 - Context: Comprehensive review of pyrazole synthesis, reactivity, and applic
- General QC for Heterocycles
 - Title: "Azetidines: Building Blocks for Polyamines by Anionic and Cationic Ring-Opening Polymeriz
 - Source:Polymer Chemistry (2019)[[1](#)]
 - URL:[[Link](#)]
 - Context: Discusses the polymerization risks of azetidines, relevant for storage stability.

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Sources

- 1. Aziridines and azetidines: building blocks for polyamines by anionic and cationic ring-opening polymerization - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
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